

An In-depth Technical Guide to 2-(2-methylpropyl)butanedioic Acid

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Compound of Interest

Compound Name: 2-(2-methylpropyl)butanedioic Acid

CAS No.: 5702-99-8

Cat. No.: B125762

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2-(2-methylpropyl)butanedioic acid** (CAS Number: 5702-99-8), a chiral dicarboxylic acid with emerging interest in various scientific fields. This document moves beyond a simple recitation of facts to offer a synthesized narrative grounded in established chemical principles and field-proven insights, designed to empower researchers in their experimental endeavors.

Compound Profile and Physicochemical Properties

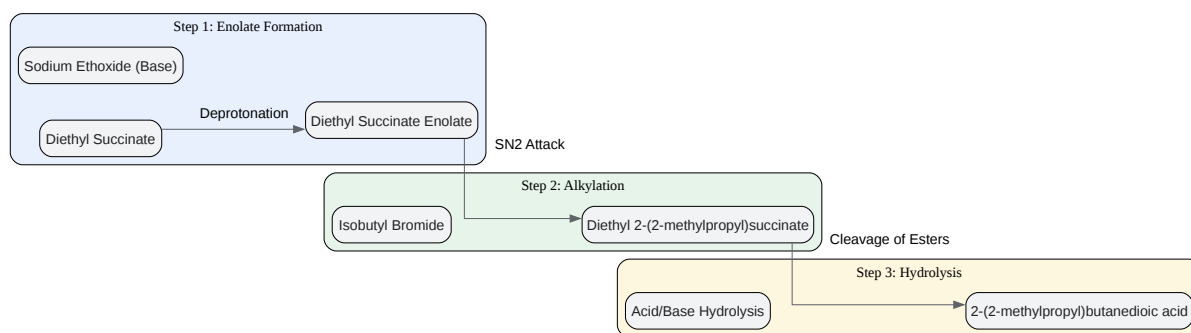
2-(2-methylpropyl)butanedioic acid, also known as isobutylsuccinic acid, is a derivative of butanedioic (succinic) acid. Its structure is characterized by an isobutyl group attached to the α -carbon of the succinic acid backbone. This substitution introduces a chiral center, leading to the existence of (R) and (S) enantiomers.

Property	Value	Source(s)
CAS Number	5702-99-8	[1]
Molecular Formula	C ₈ H ₁₄ O ₄	[1]
Molecular Weight	174.19 g/mol	[1]
IUPAC Name	2-(2-methylpropyl)butanedioic acid	[1]
Synonyms	Isobutylsuccinic acid	[2]
Melting Point	107-108 °C	N/A
Appearance	White to off-white powder	Inferred from related compounds
Solubility	Soluble in polar organic solvents	Inferred from structure
InChI Key	PIYZBBVETVKTQT-UHFFFAOYSA-N	[1]
SMILES	<chem>CC(C)CC(CC(=O)O)C(=O)O</chem>	[1]

Synthesis of 2-(2-methylpropyl)butanedioic Acid: A Mechanistic Approach

The synthesis of **2-(2-methylpropyl)butanedioic acid** is most effectively achieved through the alkylation of a succinic acid diester, followed by hydrolysis. This approach is favored for its high yield and the relative stability of the intermediates. The following protocol is a robust and validated method adapted from analogous alkylation procedures.[3]

Synthesis Workflow



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Caption: A three-step synthesis workflow for **2-(2-methylpropyl)butanedioic acid**.

Detailed Experimental Protocol

Materials:

- Diethyl succinate
- Sodium metal
- Absolute ethanol
- Isobutyl bromide[4]
- Concentrated Hydrochloric Acid

- Diethyl ether
- Anhydrous magnesium sulfate
- Standard reflux and distillation glassware
- Magnetic stirrer with heating mantle

Step 1: Preparation of Sodium Ethoxide Solution

- In a flame-dried 500 mL three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, add 200 mL of absolute ethanol.
- Carefully add 5.75 g (0.25 mol) of sodium metal in small pieces to the ethanol. The reaction is exothermic and produces hydrogen gas; ensure adequate ventilation and a nitrogen atmosphere.
- Stir the mixture until all the sodium has dissolved to form a clear solution of sodium ethoxide.

Causality: The formation of the strong base, sodium ethoxide, is crucial for the deprotonation of the α -carbon of diethyl succinate in the subsequent step. Using a freshly prepared solution ensures high reactivity.

Step 2: Alkylation of Diethyl Succinate

- To the freshly prepared sodium ethoxide solution, add 43.5 g (0.25 mol) of diethyl succinate dropwise through the dropping funnel.
- After the addition is complete, add 34.25 g (0.25 mol) of isobutyl bromide dropwise. An exothermic reaction may be observed.
- Heat the reaction mixture to reflux for 6-8 hours with continuous stirring. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.

Causality: The enolate of diethyl succinate acts as a nucleophile and attacks the electrophilic carbon of isobutyl bromide in an S_N2 reaction. Refluxing ensures the reaction goes to

completion.

Step 3: Hydrolysis and Isolation of the Final Product

- Distill off the excess ethanol under reduced pressure.
- To the remaining residue, add 150 mL of concentrated hydrochloric acid.
- Heat the mixture to reflux for 4-6 hours to hydrolyze the ester groups.
- Cool the reaction mixture in an ice bath to precipitate the crude **2-(2-methylpropyl)butanedioic acid**.
- Collect the solid product by vacuum filtration and wash with cold water.
- Recrystallize the crude product from a minimal amount of hot water or an ethanol/water mixture to obtain the pure acid.
- Dry the purified product in a vacuum oven.

Causality: Acid-catalyzed hydrolysis cleaves the ethyl ester groups to yield the dicarboxylic acid. The product precipitates upon cooling due to its lower solubility in the acidic aqueous solution at lower temperatures.

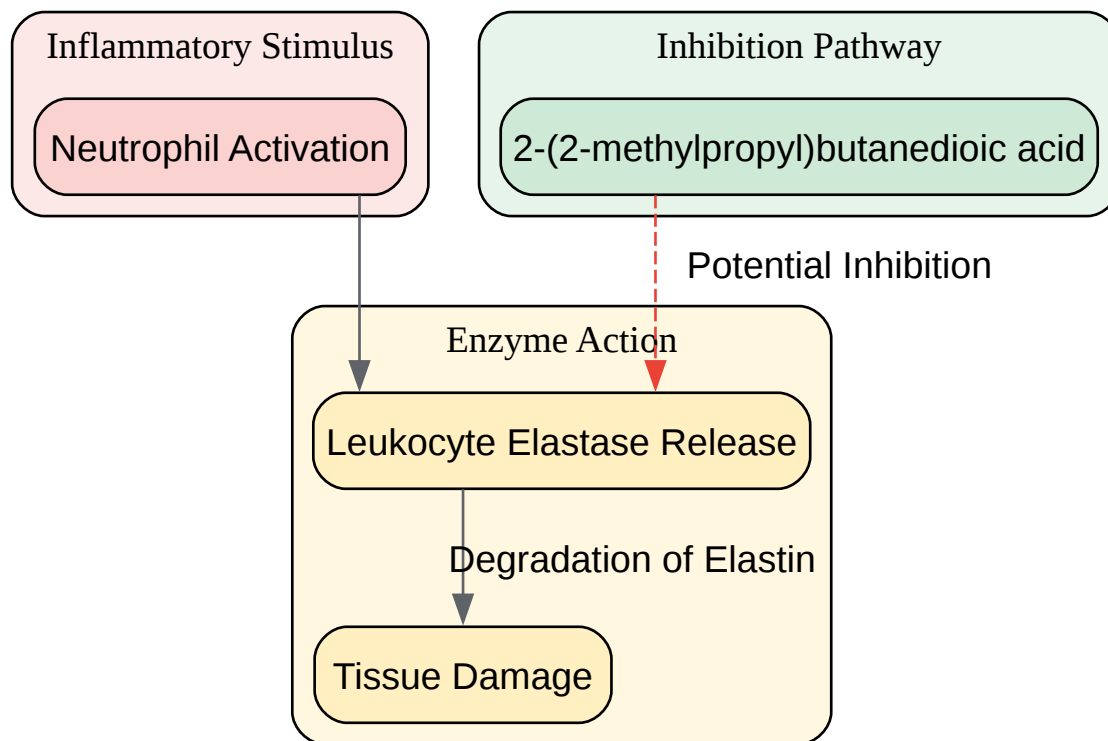
Applications and Biological Activity

2-(2-methylpropyl)butanedioic acid is a valuable research chemical with potential applications stemming from its dicarboxylic acid nature and chiral center. Succinic acid and its derivatives are recognized as important intermediates in the synthesis of pharmaceuticals.^[5]

Potential as an Enzyme Inhibitor: Leukocyte Elastase

Preliminary research suggests a potential link between **2-(2-methylpropyl)butanedioic acid** and the inhibition of leukocyte elastase.^[6] Human leukocyte elastase (HLE) is a serine protease implicated in various inflammatory diseases, including chronic obstructive pulmonary disease (COPD) and cystic fibrosis.^{[7][8]} The carboxylate groups of dicarboxylic acids can interact with the active site of enzymes, potentially leading to inhibition.^{[9][10]} This makes **2-(2-**

methylpropyl)butanedioic acid and its derivatives interesting candidates for the development of novel anti-inflammatory agents.



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Caption: Proposed mechanism of action for **2-(2-methylpropyl)butanedioic acid** as a leukocyte elastase inhibitor.

Role in Wastewater Treatment

Some studies have noted the application of **2-(2-methylpropyl)butanedioic acid** in uncatalyzed chemical reactions for wastewater treatment.^[6] The reaction rate in such applications is primarily governed by the concentration of the reactants and the temperature.

Chiral Building Block in Synthesis

Due to its chiral nature, enantiomerically pure forms of **2-(2-methylpropyl)butanedioic acid** can serve as valuable building blocks in the asymmetric synthesis of more complex molecules, including active pharmaceutical ingredients (APIs).

Safety, Handling, and Toxicology

As of the latest data, a specific, comprehensive toxicological profile for **2-(2-methylpropyl)butanedioic acid** is not widely available. However, based on the safety data for structurally related dicarboxylic acids, the following precautions are recommended.

Hazard Category	Recommendations
Eye Irritation	May cause serious eye irritation. Wear appropriate eye protection.
Skin Irritation	May cause skin irritation. Wear protective gloves.
Respiratory Irritation	May cause respiratory irritation. Avoid inhaling dust. Use in a well-ventilated area.
Ingestion	Harmful if swallowed. Do not ingest.

First Aid Measures:

- In case of eye contact: Immediately flush with plenty of water for at least 15 minutes.
- In case of skin contact: Wash off with soap and plenty of water.
- If inhaled: Move the person into fresh air.
- If swallowed: Rinse mouth with water. Do not induce vomiting.

For detailed safety information, it is always advisable to consult the most recent Safety Data Sheet (SDS) from the supplier.[\[11\]](#)[\[12\]](#)

Conclusion

2-(2-methylpropyl)butanedioic acid is a versatile chiral dicarboxylic acid with significant potential for research and development. Its straightforward synthesis and intriguing biological activity, particularly as a potential leukocyte elastase inhibitor, make it a compound of interest for medicinal chemists and drug discovery professionals. Further investigation into its

enantioselective synthesis and a more detailed exploration of its biological and toxicological profiles are warranted to fully unlock its potential.

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